

safety and handling precautions for 2,2'-Dinitrobibenzyl

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Compound of Interest

Compound Name: 2,2'-Dinitrobibenzyl

Cat. No.: B146402

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An In-depth Technical Guide to the Safety and Handling of **2,2'-Dinitrobibenzyl**

Chemical Identification and Physical Properties

2,2'-Dinitrobibenzyl, also known as 1,2-Bis(2-nitrophenyl)ethane, is a yellow crystalline solid organic compound.^[1] It serves primarily as an intermediate in organic synthesis, notably in the preparation of the antiepileptic drug Carbamazepine.^{[2][3]} Due to its chemical nature, stringent safety and handling protocols are required when working with this substance.

Table 1: Physical and Chemical Properties of **2,2'-Dinitrobibenzyl**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	[4][5]
Molecular Weight	272.26 g/mol	[2][4][6]
CAS Number	16968-19-7	[4][5]
Appearance	Pale brown to light brown or yellow solid/powder.	[1][2][3]
Melting Point	122°C or 180-182°C (Values vary by source).	[1][2][3]
Solubility	Sparingly soluble in water. Soluble in ethanol, acetone, and slightly soluble in DMSO and heated methanol.	[1][2][3]
Storage Temperature	Store at room temperature, sealed in a dry place. Some suppliers recommend -20°C for long-term storage.	[2][3][6]

Hazard Identification and Classification

2,2'-Dinitrobibenzyl is classified as a hazardous chemical.[1] The Globally Harmonized System (GHS) classifications provided by various suppliers indicate risks of skin, eye, and respiratory irritation.[4][7] It is also noted as being very toxic to aquatic life.[4] Users should be aware that some safety data sheets (SDS) present more severe, albeit less common, classifications.

Table 2: GHS Hazard Classification for **2,2'-Dinitrobibenzyl**

Hazard Class	GHS Category	Hazard Statement Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [4] [7]
Serious Eye Damage/Irritation	2	H319	Causes serious eye irritation. [4] [7]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation. [4]
Hazardous to the Aquatic Environment (Acute)	1	H400	Very toxic to aquatic life. [4]
Hazardous to the Aquatic Environment (Chronic)	1	H410	Very toxic to aquatic life with long lasting effects. [8] [9]
Potentially More Severe Classifications (from select suppliers)			
Acute Toxicity (Oral)	2 / 4	H300 / H302	Fatal if swallowed / Harmful if swallowed. [8] [9]
Acute Toxicity (Dermal)	1 / 2	H310	Fatal in contact with skin. [8] [9]
Acute Toxicity (Inhalation)	2	H330	Fatal if inhaled. [8]
Skin Sensitization	1	H317	May cause an allergic skin reaction. [9]
Serious Eye Damage	1	H318	Causes serious eye damage. [9]
Specific Target Organ Toxicity (Repeated)	2	H373	May cause damage to organs through

Exposure)

prolonged or repeated exposure.[\[8\]](#)

The following diagram illustrates the primary GHS pictograms associated with **2,2'-Dinitrobibenzyl**, representing its main hazards.

GHS Pictograms for **2,2'-Dinitrobibenzyl**.

Experimental Protocols and Handling

Safe handling of **2,2'-Dinitrobibenzyl** is paramount. The following protocols outline best practices for laboratory use, derived from safety data sheets and synthesis procedures.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is required before handling this compound.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374. Check for leaks before use.	[1] [7] [10]
Eye/Face Protection	Safety goggles with side-shields or a face shield.	[1] [7] [10]
Skin/Body Protection	Laboratory coat, suitable protective clothing. Change contaminated clothing immediately.	[1] [7]
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator with an appropriate particulate filter.	[8] [10]

General Laboratory Handling Protocol

This workflow outlines the critical steps for safely handling **2,2'-Dinitrobibenzyl** powder in a research setting.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 2,2'-DINITRODIBENZYL | 16968-19-7 [chemicalbook.com]
- 3. 2,2'-DINITRODIBENZYL CAS#: 16968-19-7 [amp.chemicalbook.com]
- 4. 2,2'-Dinitrobibenzyl | C₁₄H₁₂N₂O₄ | CID 28168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,2'-Dinitrobibenzyl [webbook.nist.gov]
- 6. 2,2'-Dinitrodibenzyl | CAS 16968-19-7 | LGC Standards [lgcstandards.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. carlroth.com:443 [carlroth.com:443]
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